

Technical Guide: Solubility Profile & Solvent Selection for Formamidine Disulfide Dihydrochloride

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Compound of Interest

Compound Name: *Formamidine, 1,1'-dithiodi-, dihydrochloride*

CAS No.: 14807-75-1

Cat. No.: B086961

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Executive Summary

Formamidine disulfide dihydrochloride (FDD), CAS 14807-75-1, is a critical intermediate in the synthesis of pharmaceuticals, agrochemicals, and vulcanization accelerators. Its utility is defined by its redox-active disulfide bond and its ionic salt structure.

The Core Solubility Directive: FDD is an ionic salt (

). Consequently, it exhibits high solubility in water and negligible solubility in most organic solvents. Effective handling requires a "Solvent/Anti-Solvent" strategy—utilizing water for dissolution and polar organic solvents (Ethanol, Acetone) for precipitation and purification.

This guide provides the physicochemical grounding, solubility data, and experimental protocols necessary to manipulate FDD effectively in drug development and material science workflows.

Physicochemical Profile & Mechanistic Basis

To predict solubility behavior, one must understand the molecular architecture of FDD.

- Chemical Structure:

- **Ionic Character:** The compound exists as a dicationic dimer stabilized by two chloride counterions. The lattice energy is high, requiring a solvent with a high dielectric constant () and strong solvation capability for anions to break the crystal lattice.
- **Hygroscopicity:** The dihydrochloride salt is hygroscopic.[1][2] Moisture absorption can lead to hydrolysis or disproportionation, making solvent dryness critical for non-aqueous applications.

Solubility Mechanism

Dissolution is thermodynamically driven by the solvation enthalpy of the chloride ions and the amidinium cations.

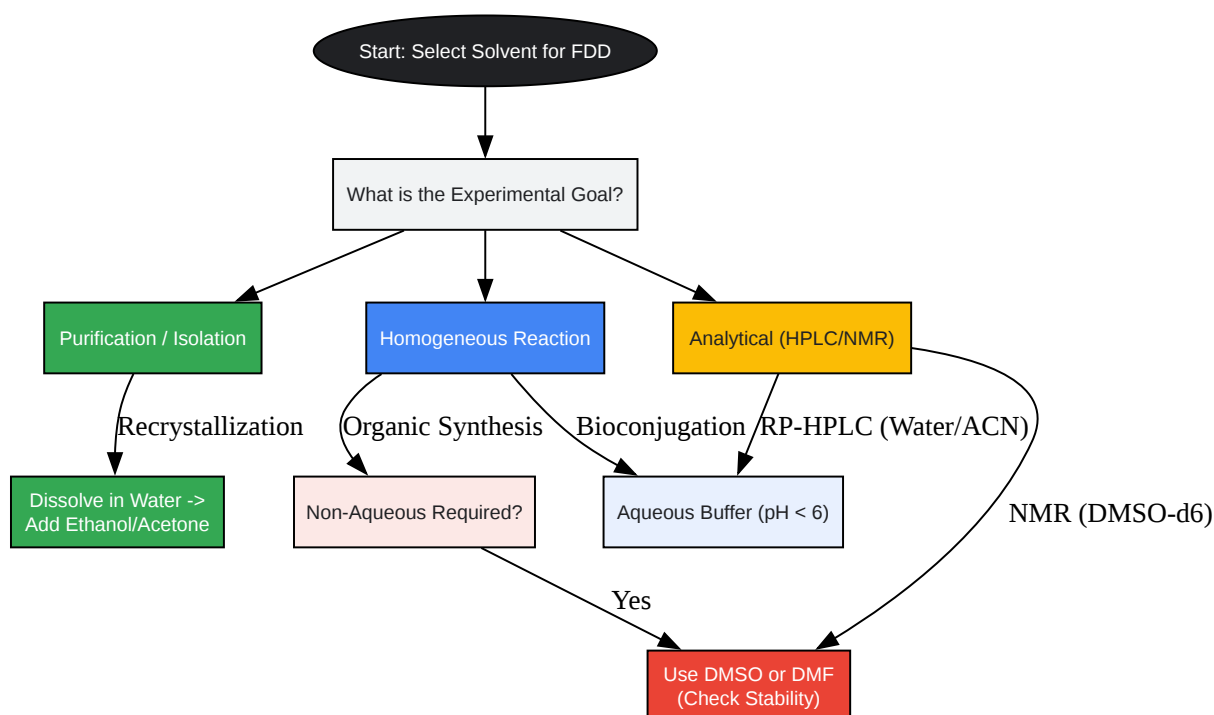
- **Water ():** Forms strong hydrogen bonds with the amidinium protons and effectively solvates , leading to rapid dissolution.
- **Alcohols ():** Insufficient dielectric strength to overcome the lattice energy. Used as anti-solvents.
- **Aprotic Polar Solvents (DMSO, DMF):** May solubilize FDD to a limited extent due to their high polarity, but are less effective than water and pose risks of side reactions (e.g., oxidation in DMSO).

Solubility Landscape: Quantitative & Qualitative Data

The following table summarizes the solubility profile based on empirical synthesis protocols and general salt solubility principles.

Solvent Class	Specific Solvent	Solubility Status	Experimental Observation
Aqueous	Water	High	Freely soluble. Stable at acidic pH.
Alcohols	Ethanol (Anhydrous)	Insoluble	Used to precipitate FDD from aqueous solutions.
Methanol	Very Slightly Soluble	May dissolve trace amounts; generally poor.	
Isopropanol	Insoluble	Excellent anti-solvent for washing.	
Polar Aprotic	DMSO	Moderate/Variable	Can dissolve FDD; use fresh, dry DMSO to prevent oxidation.
DMF	Low/Moderate	Less effective than DMSO; heating may degrade the disulfide.	
Non-Polar	Hexane, Toluene	Insoluble	No interaction with ionic lattice.
Chlorinated	Dichloromethane	Insoluble	Incompatible with ionic salts.
Ketones	Acetone	Insoluble	Common washing agent to remove organic impurities.

Visualization: Solvent Selection Decision Tree



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Figure 1: Decision tree for selecting the appropriate solvent system based on experimental intent.

Experimental Protocols

Protocol A: Preparation of a Stable Stock Solution (Aqueous)

Objective: Create a standard solution for biological assays or coupling reactions.

- Weighing: Weigh the target mass of FDD (MW: 223.15 g/mol). Note: Work quickly to minimize moisture uptake.
- Solvent Choice: Use degassed, deionized water (Type I).

- Why? Dissolved oxygen can promote disulfide exchange or oxidation over time.
- Dissolution: Add water to 80% of final volume. Vortex until clear.
- pH Adjustment (Critical): Check pH. FDD is most stable in acidic to neutral conditions (pH 3–6).
 - Caution: At alkaline pH (>8), the free base is formed, which is unstable and prone to rapid polymerization or hydrolysis.
- Filtration: Filter through a 0.22 μm PVDF membrane if sterility is required.

Protocol B: Purification via Solvent/Anti-Solvent Precipitation

Objective: Purify crude FDD or recover it from a reaction mixture. This protocol exploits the insolubility of FDD in ethanol.

- Dissolution: Dissolve crude FDD in the minimum volume of cold water (0–4°C).
- Precipitation: Slowly add 10 volumes of ice-cold Anhydrous Ethanol or Acetone while stirring vigorously.
 - Mechanism: The dielectric constant of the mixture drops, forcing the ionic salt out of solution.
- Maturation: Allow the suspension to sit on ice for 30 minutes to maximize yield.
- Collection: Filter the white precipitate using a sintered glass funnel.
- Washing: Wash the cake twice with cold ethanol and once with diethyl ether (to remove ethanol).
- Drying: Dry under vacuum at 40°C. Do not exceed 60°C to prevent thermal decomposition.

Visualization: Purification Workflow



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Figure 2: Step-by-step purification workflow utilizing the differential solubility of FDD in water vs. ethanol.

Stability & Storage in Solution

- Disulfide Exchange: In solution, FDD is susceptible to thiol-disulfide exchange if free thiols are present.
- Hydrolysis: In dilute aqueous solutions, particularly at elevated temperatures or high pH, the amidine group can hydrolyze to urea derivatives.
- Recommendation: Always prepare solutions fresh. If storage is necessary, freeze at -20°C in aliquots, preferably in an acidic buffer (pH 4-5).

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 24802135, Formamidine disulfide dihydrochloride. Retrieved from [\[Link\]](#)

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Sources

- [1. lookchem.com \[lookchem.com\]](https://www.lookchem.com)
- [2. Formamidine disulfide dihydrochloride | 14807-75-1 \[chemicalbook.com\]](https://www.chemicalbook.com)
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